

# An In-depth Technical Guide to (2,4,6-Trimethoxyphenyl)methanol

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## Compound of Interest

Compound Name: (2,4,6-Trimethoxyphenyl)methanol

Cat. No.: B1330764

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## Introduction

**(2,4,6-Trimethoxyphenyl)methanol**, a substituted aromatic alcohol, represents a core structural motif of interest in medicinal chemistry and drug discovery. The presence of the electron-rich 2,4,6-trimethoxyphenyl group imparts specific chemical properties that make it a valuable building block for the synthesis of a variety of complex molecules. This technical guide provides a comprehensive overview of the key identifiers, physicochemical properties, synthetic considerations, and potential biological relevance of **(2,4,6-Trimethoxyphenyl)methanol**, tailored for professionals in the field of chemical and pharmaceutical research.

## Chemical Identifiers and Physicochemical Properties

A clear identification of a chemical entity is fundamental for research and development. The following tables summarize the key identifiers and reported physical properties for **(2,4,6-Trimethoxyphenyl)methanol**.

Table 1: Chemical Identifiers for **(2,4,6-Trimethoxyphenyl)methanol**

Identifier	Value
CAS Number	61040-78-6[1]
IUPAC Name	(2,4,6-trimethoxyphenyl)methanol[1]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>4</sub> [1]
InChI	1S/C10H14O4/c1-12-7-4-9(13-2)8(6-11)10(5-7)14-3/h4-5,11H,6H2,1-3H3[1]
InChIKey	CFXXBVNHYJQNKS-UHFFFAOYSA-N[1]
Canonical SMILES	<chem>COC1=CC(=C(C(=C1)OC)CO)OC</chem>

Table 2: Physicochemical Data for (2,4,6-Trimethoxyphenyl)methanol

Property	Value
Molecular Weight	198.22 g/mol
Physical Form	Solid[1]
Melting Point	60 °C

## Synthesis and Experimental Protocols

The synthesis of (2,4,6-Trimethoxyphenyl)methanol can be readily achieved through the reduction of its corresponding aldehyde, 2,4,6-trimethoxybenzaldehyde. This transformation is a standard procedure in organic chemistry, often employing mild reducing agents.

### Experimental Protocol: Reduction of 2,4,6-Trimethoxybenzaldehyde

This protocol is based on established methods for the reduction of aromatic aldehydes.

Materials:

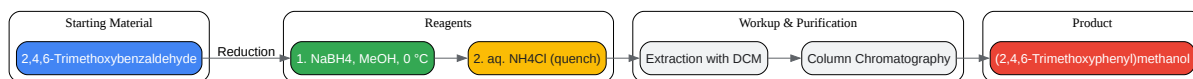
- 2,4,6-Trimethoxybenzaldehyde

- Sodium borohydride ( $\text{NaBH}_4$ )
- Methanol ( $\text{MeOH}$ )
- Dichloromethane (DCM)
- Saturated aqueous ammonium chloride ( $\text{NH}_4\text{Cl}$ )
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

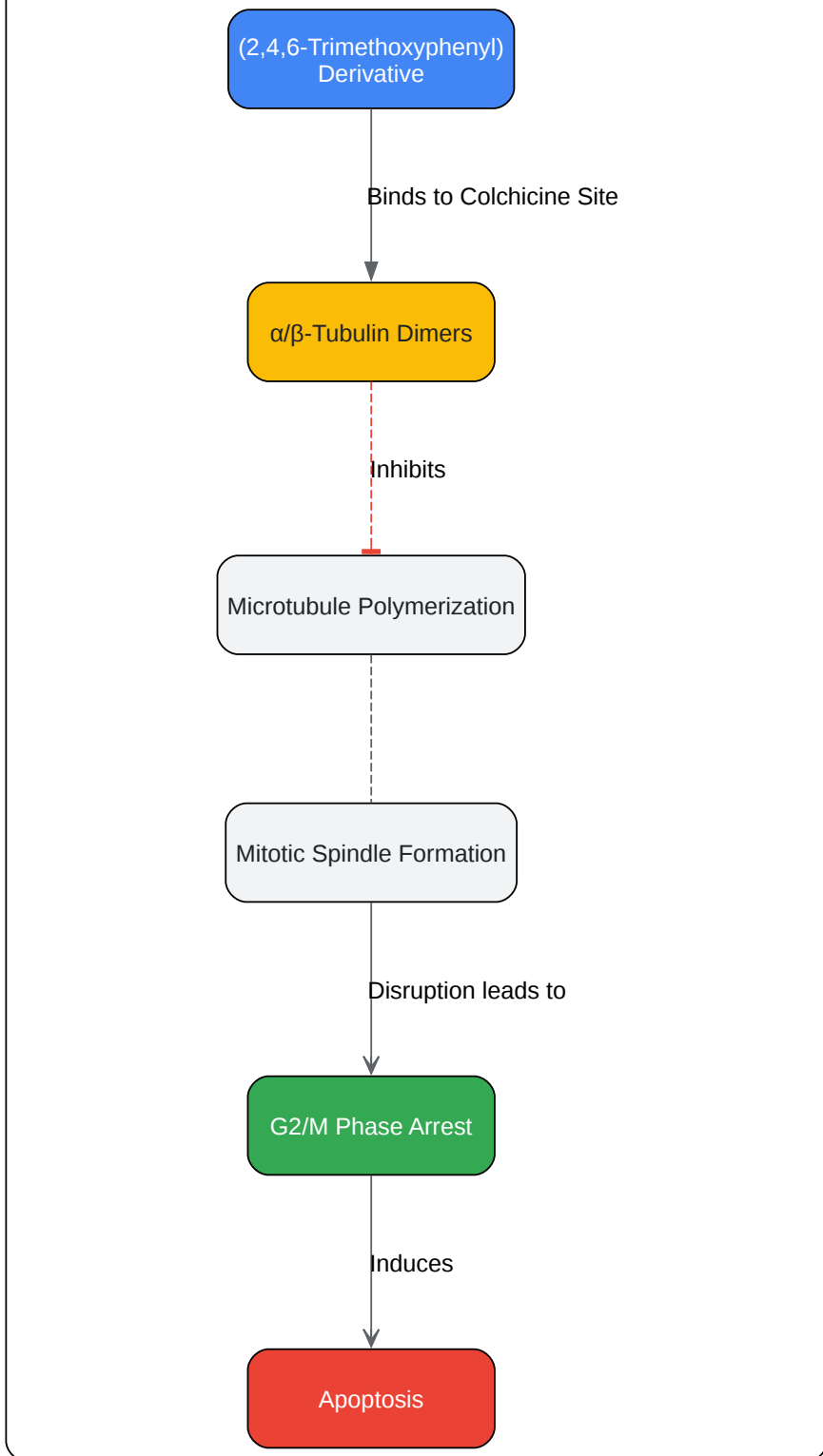
Procedure:

- In a round-bottom flask, dissolve 2,4,6-trimethoxybenzaldehyde (1.0 eq) in methanol.
- Cool the solution to 0 °C in an ice bath.
- Slowly add sodium borohydride (1.5 eq) portion-wise to the stirred solution.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the starting material is consumed, quench the reaction by the slow addition of saturated aqueous ammonium chloride.
- Remove the methanol under reduced pressure using a rotary evaporator.
- Extract the aqueous residue with dichloromethane (3 x volumes).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.

- The crude **(2,4,6-Trimethoxyphenyl)methanol** can be purified by column chromatography on silica gel.



## Hypothetical Signaling Pathway for a (2,4,6-Trimethoxyphenyl)methanol Derivative

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## References

- 1. researchgate.net [researchgate.net]
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